

Essential Safety and Logistical Information for Handling BPR1K871

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BPR1K871

Cat. No.: B1149925

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **BPR1K871**. Given the absence of a specific Safety Data Sheet (SDS) for **BPR1K871**, this information is based on general safety protocols for potent kinase inhibitors and hazardous pharmaceutical compounds. A conservative approach to personal protective equipment (PPE) and handling procedures is strongly recommended.

Immediate Safety and Handling Precautions

BPR1K871 is a potent, selective dual FLT3/AURKA inhibitor.^{[1][2]} As with many kinase inhibitors, it should be handled with caution as a potentially hazardous substance. Avoid inhalation, and contact with skin, eyes, and clothing.

Personal Protective Equipment (PPE)

Due to the lack of specific toxicological data, a comprehensive PPE strategy is essential to minimize exposure. The following table summarizes the recommended PPE for handling **BPR1K871**.

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles with side shields are required. A face shield should be worn in situations with a higher risk of splashes.
Hand Protection	Wear two pairs of powder-free, disposable nitrile gloves. ^[3] The outer glove should be changed immediately upon contamination. Gloves should be changed regularly, at least every hour, or as determined by the specific procedure.
Body Protection	A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs should be worn. ^[3] For procedures with a high risk of splashes or aerosol generation, consider using a "bunny suit" or coveralls for full-body protection. ^[4]
Respiratory Protection	For handling the solid compound or when there is a risk of aerosol generation, a NIOSH-approved N95 or higher-level respirator is recommended. ^[4] Surgical masks do not provide adequate respiratory protection. ^[4]
Foot Protection	Closed-toe shoes are mandatory in the laboratory. For large-scale operations or in case of spills, shoe covers should be worn and disposed of upon exiting the work area.

Engineering Controls

Work with **BPR1K871**, especially the solid form, should be conducted in a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure.

Operational and Disposal Plans

Handling Procedures

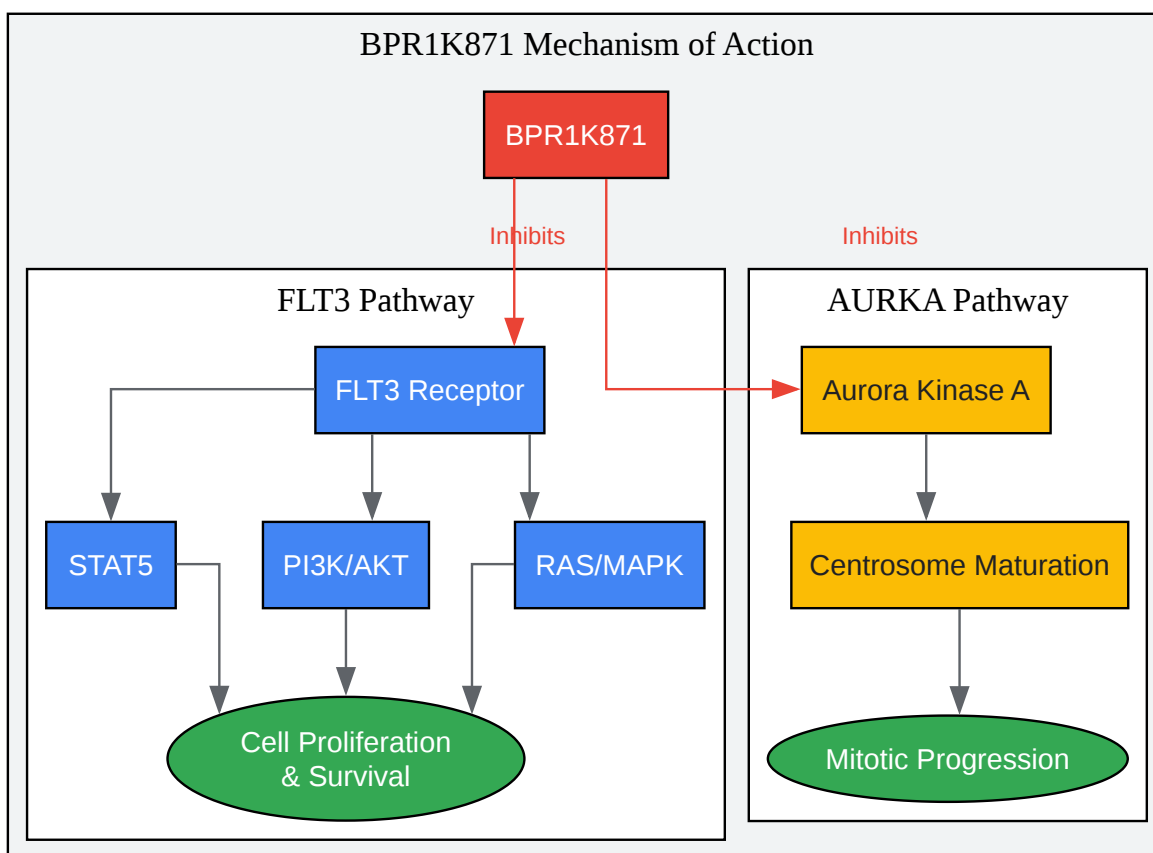
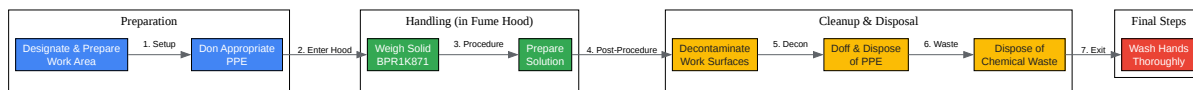
- Preparation: Before handling, ensure all necessary PPE is readily available and in good condition. The designated work area within the fume hood should be clean and uncluttered.
- Weighing: Weigh the solid compound in a fume hood. Use a dedicated, clean spatula and weighing paper.
- Dissolving: When preparing solutions, add the solvent to the solid **BPR1K871** slowly to avoid splashing.
- Post-Handling: After handling, decontaminate all surfaces and equipment. Carefully remove and dispose of all PPE as hazardous waste. Wash hands thoroughly with soap and water.

Disposal

All waste materials contaminated with **BPR1K871**, including empty vials, used PPE, and cleaning materials, must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of **BPR1K871** down the drain or in the regular trash.

Experimental Workflow

The following diagram outlines the standard workflow for safely handling **BPR1K871** in a laboratory setting.



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References

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